

Technical Whitepaper: Formamidine Disulfide Dihydrochloride

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Compound of Interest

Compound Name: *Formamidine, 1,1'-dithiodi-, dihydrochloride*

CAS No.: *14807-75-1*

Cat. No.: *B086961*

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Mechanisms, Stability Profiles, and Applications in Chemical Development[1]

Executive Summary

Formamidine Disulfide Dihydrochloride (FDS), also known as

-dithiobisformamidine dihydrochloride, is the stable, oxidized dimer of thiourea.[1] While often categorized merely as a synthetic intermediate, FDS represents a critical redox-active species in sulfur chemistry.[1]

For drug development professionals, FDS is of dual significance:

- As a Reagent: It serves as a controlled oxidant and a precursor for synthesizing guanidine-containing heterocycles.[1]
- As a Critical Impurity: It is the primary oxidation product of thiourea (a known genotoxin).[1] Understanding the FDS-Thiourea equilibrium is essential for controlling genotoxic impurities

(GTIs) in API manufacturing.[1]

This guide moves beyond basic catalogue data to explore the pH-dependent stability, redox mechanisms, and synthesis protocols necessary for rigorous experimental design.[1]

Chemical Identity & Structural Analysis[1][2]

FDS exists as a dihydrochloride salt.[1][2][3][4][5][6][7][8][9] The free base is inherently unstable and disproportionates rapidly; thus, the dihydrochloride form is the standard for isolation and storage.[1]

Property	Data
Chemical Name	Formamidine disulfide dihydrochloride
CAS Number	14807-75-1
Synonyms	-Dithiobisformamidine dihydrochloride; Thiourea dimer
Molecular Formula	
Molecular Weight	223.15 g/mol
Melting Point	175–180 °C (Decomposes)
Solubility	Highly soluble in water; Insoluble in non-polar organic solvents.[1][2][3][4][6][8]
Acidity (pKa)	Stable only at pH < 1.0; Hydrolyzes at pH > 2. [1]0.

The Redox Core

The central feature of FDS is the disulfide bond (

) linking two amidine groups.[1] This bond is formed via the single-electron oxidation of thiourea. Unlike protein disulfides (e.g., Cystine), the FDS bond is highly sensitive to nucleophilic attack due to the electron-withdrawing amidine cations.

Mechanistic Behavior: The pH-Stability Paradox

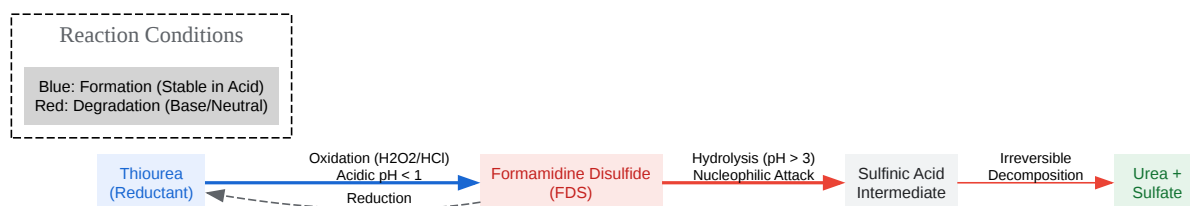
A common error in experimental design is treating FDS as a stable disulfide across physiological pH.[1] It is not. FDS is kinetically stable only in highly acidic media (pH < 1).[1]

Degradation Pathway

In neutral or alkaline solutions, FDS undergoes rapid hydrolysis and disproportionation.[1] This instability is driven by the nucleophilic attack of hydroxide ions on the electron-deficient sulfur.

- Acidic (pH < 1): Equilibrium favors FDS.[1]
- Neutral/Basic (pH > 3): FDS irreversibly degrades into thiourea, sulfinic acids, and eventually urea and sulfate.[1]

Implication for Assays: If you are using FDS as a reagent in biological buffers (pH 7.4), it must be prepared immediately before use in acidic stock and quenched rapidly, or it will degrade into thiourea, potentially altering your experimental results.[1]



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Figure 1: The redox lifecycle of Formamidine Disulfide.[1][6][10][11][12][13] Note the irreversible degradation pathway in non-acidic conditions.[1]

Experimental Protocols

Protocol A: High-Purity Synthesis from Thiourea

Context: Commercial FDS often contains thiourea impurities due to improper storage.[1] For sensitive analytical standards or mechanistic studies, fresh synthesis is recommended.[1]

Reagents:

- Thiourea (ACS Grade)[1][14]
- Hydrogen Peroxide (30% w/v)[1]
- Concentrated HCl (37%)[1]
- Ethanol (Absolute)[1]

Workflow:

- Dissolution: Dissolve 10.0 g of thiourea in 50 mL of concentrated HCl. Maintain temperature < 10°C using an ice bath.[1][6][9]
- Oxidation: Dropwise add Hydrogen Peroxide (1.1 equivalents) while stirring vigorously.
 - Critical Control Point: The reaction is highly exothermic.[1] Temperature must not exceed 20°C to prevent over-oxidation to sulfate.[1]
- Crystallization: The solution will turn yellow, then colorless.[1] Upon cooling to 0°C, white crystals of FDS dihydrochloride will precipitate.[1]
- Purification: Filter the crystals and wash immediately with cold absolute ethanol (FDS is insoluble in EtOH, but thiourea is soluble).
- Drying: Vacuum dry over
• Do not heat above 40°C.

Protocol B: Quality Control (Thiol Reactivity Assay)

Context: To verify the activity of FDS or quantify thiol content in a sample.[1]

- Buffer: 0.1 M HCl (Use acid to maintain FDS stability).
- Measurement: UV-Vis Spectroscopy at 245 nm (characteristic absorption of the disulfide).
- Procedure:

- Prepare 1 mM FDS stock in 0.1 M HCl.[1]
- Add analyte (e.g., Cysteine).[1]
- Monitor decrease in absorbance at 245 nm as the disulfide bond is cleaved.[1]

Applications in Drug Development & Advanced Materials[4]

Impurity Management in API Synthesis

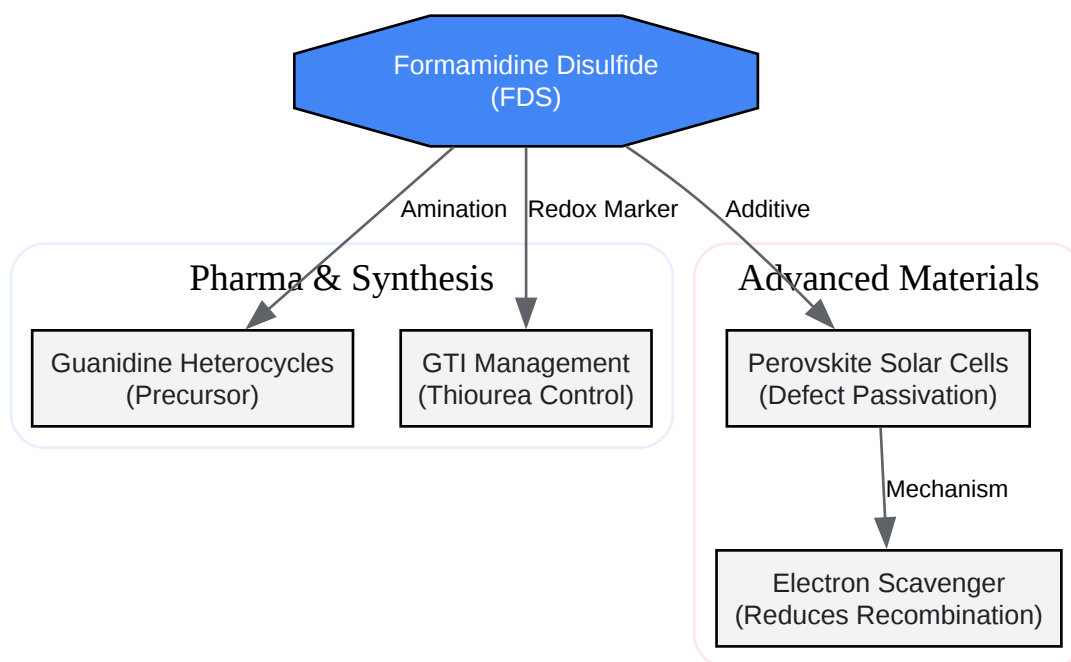
Thiourea is a Class 2 solvent/reagent (ICH Q3C) and a potential carcinogen.[1] When thiourea is used to synthesize thiazole or pyrimidine scaffolds, oxidative conditions can generate FDS.[1]

- Detection: HPLC methods must separate Thiourea (R_t ~ early) from FDS.[1]
- Risk: If the workup becomes alkaline, FDS reverts to thiourea.[1] Recommendation: Ensure oxidative quenching steps are maintained at acidic pH to remove FDS as the salt before neutralization.[1]

Perovskite Solar Cells (Emerging Application)

Recent high-impact research identifies FDS (referred to as FASCI in materials science) as a critical additive for Formamidinium Lead Iodide () perovskites.[1]

- Mechanism: The cation acts as an electron scavenger, oxidizing defects (iodine vacancies) and reducing non-radiative recombination.[1][15][16]
- Outcome: Significantly improved stability and efficiency (>23%) in solar modules.[1][15][16]



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Figure 2: Divergent applications of FDS in pharmaceutical synthesis versus advanced materials science.[1]

Safety & Handling

- Hygroscopicity: FDS is extremely hygroscopic.[1] Moisture absorption leads to hydrolysis (smell of sulfur/thiols).[1] Store under inert gas (Argon/Nitrogen) at 2–8°C.
- Hazards: Causes skin irritation and serious eye irritation (H315, H319).[1][2]
- Incompatibility: Strong oxidizing agents (risk of fire) and strong bases (evolution of toxic gases/decomposition).[1]

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